

safety and handling precautions for 5-Bromopyridine-3-sulfonic acid

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Compound of Interest

Compound Name: 5-Bromopyridine-3-sulfonic acid

Cat. No.: B1281078

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An In-depth Technical Guide to the Safe Handling of **5-Bromopyridine-3-sulfonic acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **5-Bromopyridine-3-sulfonic acid** (CAS No: 62009-34-1). The information is intended to equip laboratory and research personnel with the necessary knowledge to handle this chemical safely.

Chemical Identification and Properties

5-Bromopyridine-3-sulfonic acid is a pyridine derivative used as a building block in chemical synthesis.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Table 1: Physical and Chemical Properties of **5-Bromopyridine-3-sulfonic acid**

Property	Value	Source(s)
CAS Number	62009-34-1	[1] [3]
Molecular Formula	C ₅ H ₄ BrNO ₃ S	[1] [3]
Molecular Weight	238.06 g/mol	[1] [3]
Physical State	Solid	N/A
Melting Point	>300°C	[3]
Density	2.0 ± 0.1 g/cm ³	[3]
Purity	≥96%	[1] [4]
Storage	Store at room temperature in a dry, well-ventilated place. [2] [5] Keep container tightly closed.	

Hazard Identification and Classification

5-Bromopyridine-3-sulfonic acid is classified as hazardous. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are summarized below.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	[6]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.	[6]
Specific target organ toxicity — Single exposure	3 (Respiratory system)	H335: May cause respiratory irritation.	[6]
Signal Word	Warning	[6]	

Safe Handling and Experimental Workflow

Proper handling procedures are crucial to minimize risk. This involves working in a designated, well-ventilated area, preferably a fume hood, and adhering to standard laboratory safety protocols.

General Handling Precautions

- Handle only by, or under the close supervision of, properly qualified individuals.[\[3\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke when using this product.
- Ensure the work area is equipped with an eyewash station and a safety shower.[\[7\]](#)

Storage

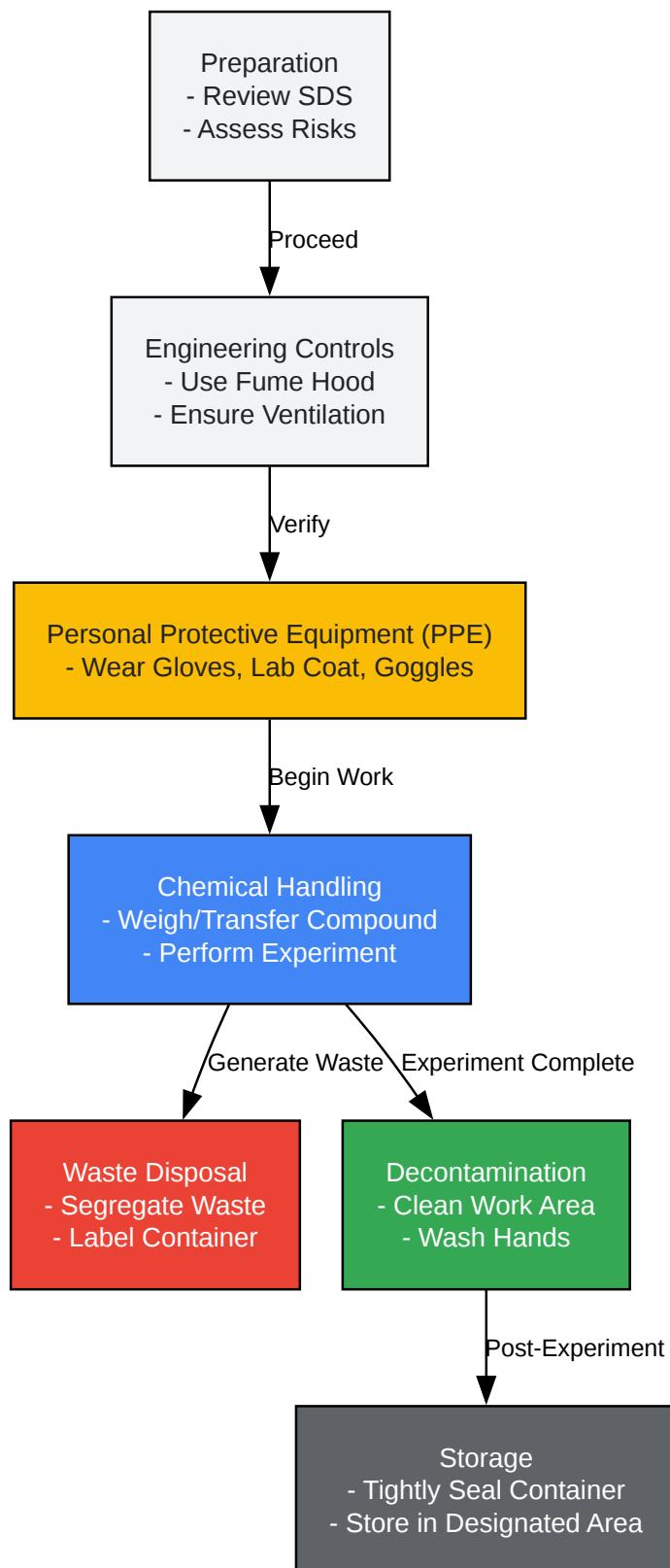
- Store in a cool, dry, and well-ventilated area away from incompatible substances.[\[6\]](#)
- Keep containers tightly closed when not in use.[\[6\]](#)
- Store locked up.[\[6\]](#)

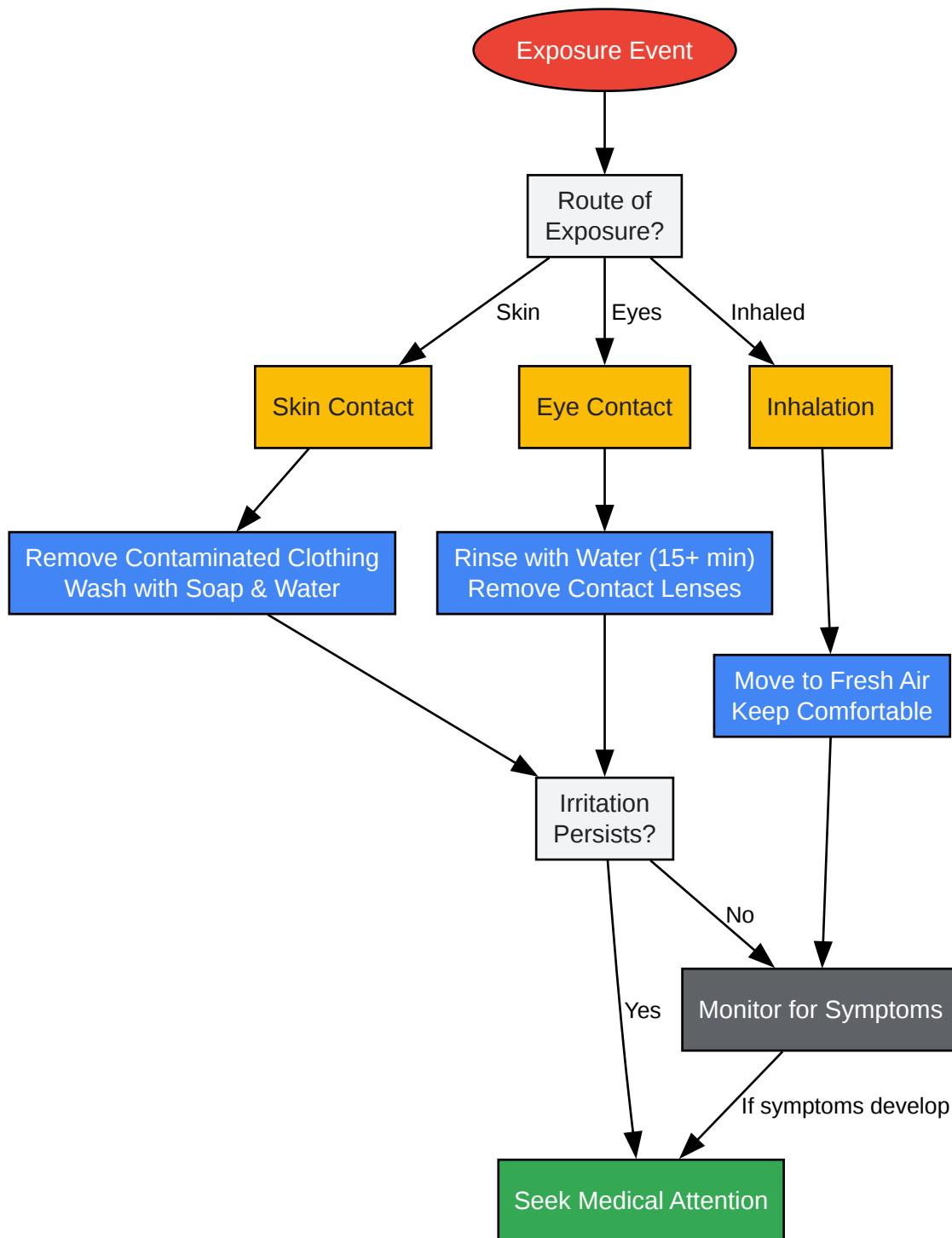
Chemical In-compatibility

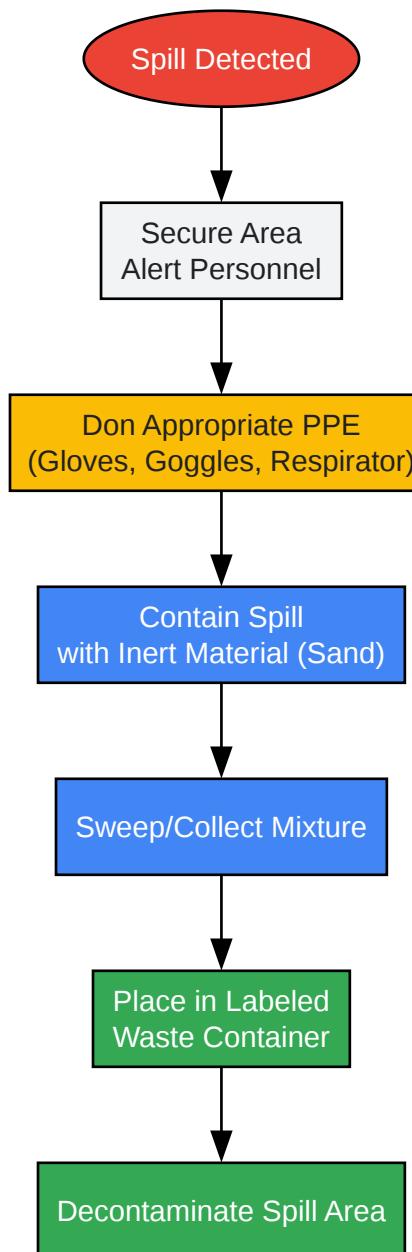
- While specific incompatibility data for **5-Bromopyridine-3-sulfonic acid** is limited, related compounds are incompatible with strong oxidizing agents, strong acids, and strong bases.[\[7\]](#) [\[8\]](#) Avoid these materials.

Experimental Workflow Diagram

The following diagram outlines a logical workflow for safely handling **5-Bromopyridine-3-sulfonic acid** in a research setting.







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- To cite this document: BenchChem. [safety and handling precautions for 5-Bromopyridine-3-sulfonic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1281078#safety-and-handling-precautions-for-5-bromopyridine-3-sulfonic-acid\]](https://www.benchchem.com/product/b1281078#safety-and-handling-precautions-for-5-bromopyridine-3-sulfonic-acid)

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